

Essential Safety and Operational Guide for Handling 1,6-Diiodohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,6-Diiodohexane

Cat. No.: B103822

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This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,6-Diiodohexane** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures.

Physicochemical and Hazard Information

1,6-Diiodohexane is a light-sensitive liquid that may cause skin, eye, and respiratory irritation. [1][2][3] It is harmful if swallowed.[4] The following table summarizes key quantitative data for this chemical.

Property	Value
Molecular Formula	C ₆ H ₁₂ I ₂ [4]
Molecular Weight	337.97 g/mol [2]
CAS Number	629-09-4[4]
Density	2.05 g/mL at 25 °C[5]
Melting Point	9-10 °C[5]
Boiling Point	141-142 °C at 10 mmHg[5]
Flash Point	>110 °C (230 °F)
Solubility	Immiscible with water[5]

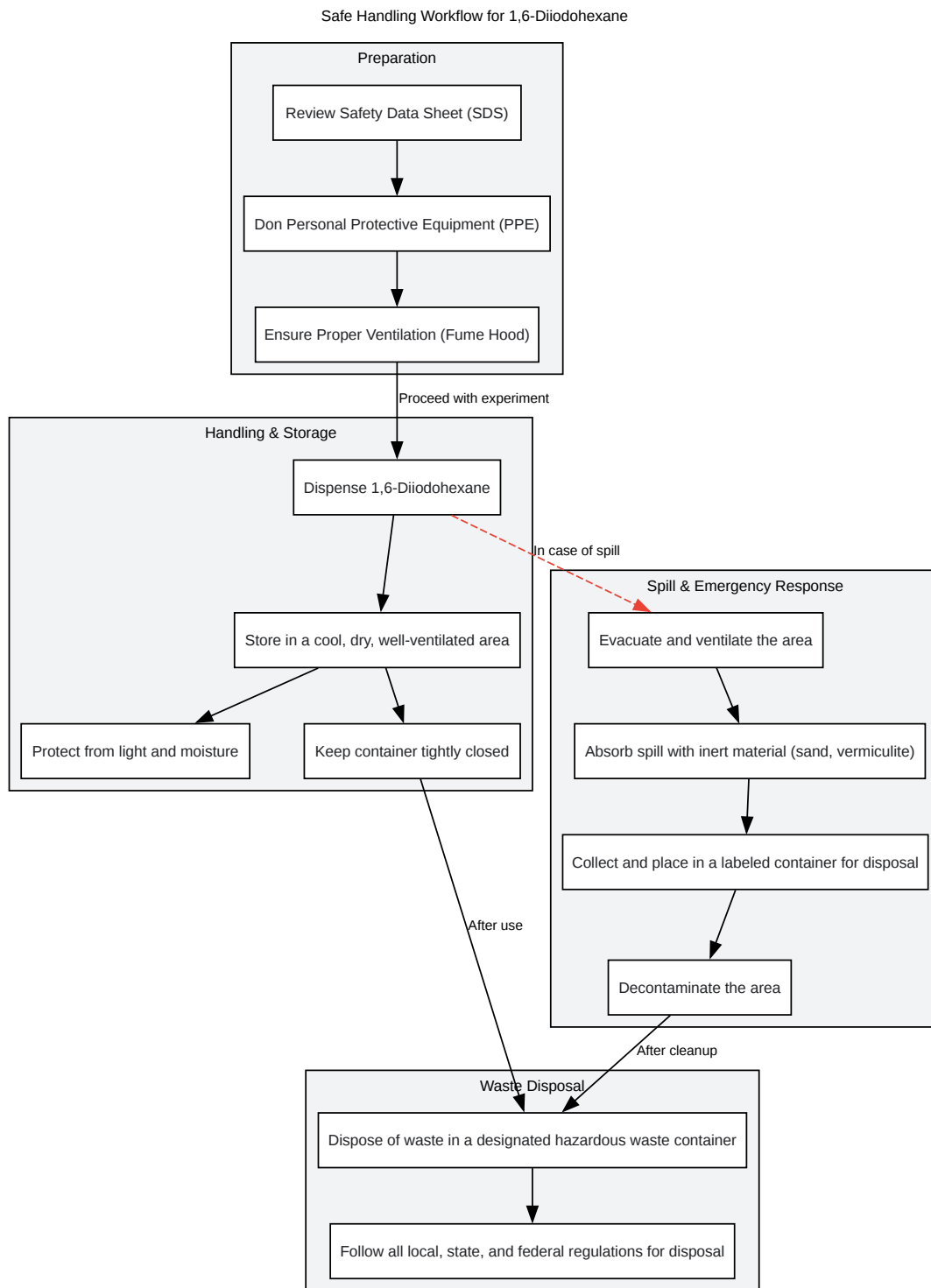
Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **1,6-Diiodohexane**.

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield should be worn.[1][4] Ensure that eyewash stations are readily accessible.[1]
Hand Protection	Chemical-resistant gloves, such as PVC or nitrile rubber, are required.[4][6]
Skin and Body Protection	A lab coat or other protective clothing must be worn to prevent skin contact.[1]
Respiratory Protection	Use in a well-ventilated area.[1][4] If inhalation risk is high, a NIOSH-certified organic vapor respirator is recommended.[6]

Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for the safe handling of **1,6-Diiodohexane**, from initial preparation to final disposal.



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Safe Handling Workflow for **1,6-Diiodohexane**

Detailed Protocols

Handling and Storage:

- Always work in a well-ventilated area, preferably a chemical fume hood.[1][4]
- Avoid all personal contact, including inhalation of vapors.[4]
- Do not eat, drink, or smoke when handling this chemical.[4]
- Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[1][3]
- The substance is light-sensitive and should be stored in a dark place under an inert atmosphere like argon.[3][4]
- Keep containers tightly sealed when not in use.[4]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3]
- Skin Contact: In case of contact, immediately wash the skin with soap and plenty of water.[7] Remove contaminated clothing and wash it before reuse.[4] If irritation persists, seek medical attention.[4]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1] If you feel unwell, call a poison center or doctor.[1]
- Ingestion: If swallowed, rinse your mouth. Do NOT induce vomiting. Seek immediate medical attention.[3]

Spill Response and Disposal Plan:

- Spill Cleanup: In the event of a spill, immediately evacuate the area.[4] Wear appropriate PPE, including respiratory protection.[4] Contain the spill using an inert absorbent material

like sand or vermiculite.[4] Collect the absorbed material into a suitable, labeled container for disposal.[4]

- Disposal: Dispose of **1,6-Diiodohexane** and any contaminated materials as hazardous waste.[1] All disposal practices must be in accordance with local, state, and federal regulations.[4] Do not allow the chemical to enter drains or waterways.[4] If recycling is not an option, the material may be incinerated in a licensed facility or buried in a designated landfill.[4]

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